

Isopropyl butyrate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl butyrate*

Cat. No.: *B1217352*

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An In-depth Technical Guide to the Safety Data of **Isopropyl Butyrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **isopropyl butyrate**, compiled from various Safety Data Sheets (SDS) and chemical safety sources. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and clear visual representations of key safety concepts.

Chemical and Physical Properties

Isopropyl butyrate is a colorless liquid with a pleasant, fruity odor.^[1] It is less dense than water and its vapors are heavier than air.^[1] The following table summarizes its key physical and chemical properties.

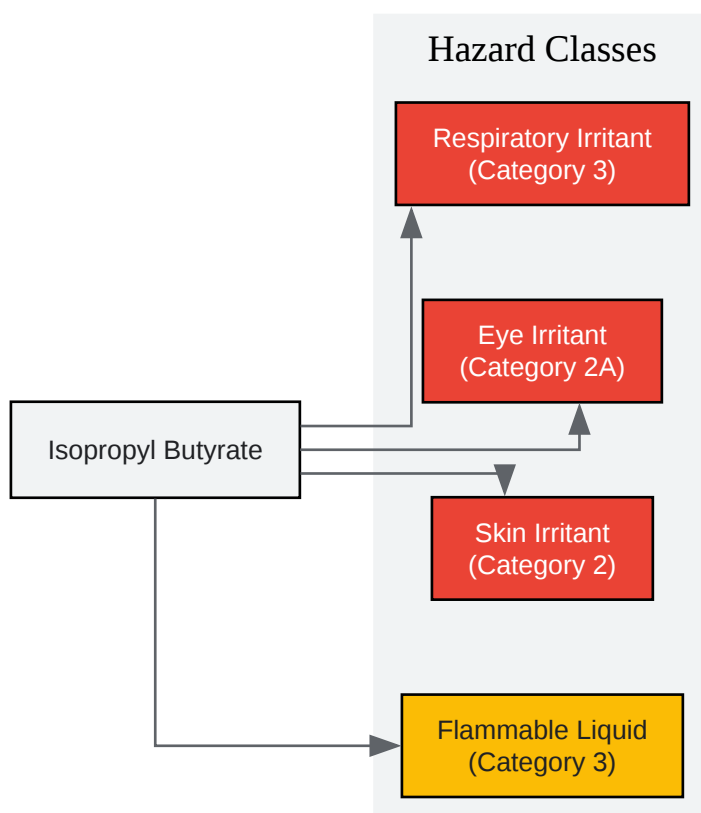
Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[2]
Molecular Weight	130.18 g/mol	[2]
CAS Number	638-11-9	[2]
Appearance	Colorless liquid	[1]
Odor	Fruity, pleasant	[3]
Boiling Point	130-131 °C	[4]
Density	0.859 g/mL at 25 °C	[4]
Flash Point	24 °C (75.2 °F)	[4]
Solubility	Immiscible with water	[5]
Refractive Index	1.393 at 20°C	[4]

Hazard Identification and Classification

Isopropyl butyrate is classified as a flammable liquid and is reported to cause skin, eye, and respiratory irritation.[6] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Hazard Classification	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

The logical relationship for the GHS classification can be visualized as follows:



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GHS Hazard Classification for **Isopropyl Butyrate**.

Toxicological Information

While many sources indicate that quantitative toxicity data for **isopropyl butyrate** is not fully determined, information on its irritant effects is available.[3][7] For the structurally similar compound, isopropyl 2-methylbutyrate, an oral LD50 in rats has been established as > 2000 mg/kg, based on OECD Test Guideline 423.[8]

Toxicity Endpoint	Species	Route	Result	Reference(s)
Acute Oral Toxicity (LD50)	Data not available	Oral	Not determined	[3] [7]
Acute Dermal Toxicity (LD50)	Data not available	Dermal	Not determined	[3]
Acute Inhalation Toxicity (LC50)	Data not available	Inhalation	Not determined	[3]
Skin Irritation	Rabbit	Dermal	Irritant	[6]
Eye Irritation	Rabbit	Ocular	Irritant	[6]

Experimental Protocols

The safety classifications of chemical substances like **isopropyl butyrate** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.[\[9\]](#)

- Test System: Healthy, young adult albino rabbits.
- Procedure: A single dose of the test substance (0.5 mL for liquids) is applied to a small area of clipped skin.[\[10\]](#) The application site is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[\[10\]](#)
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[9\]](#) The reactions are scored according to a standardized grading system.[\[10\]](#)
- Classification: A substance is identified as an irritant if it produces a mean score of ≥ 2.3 and ≤ 4.0 for erythema or edema.[\[1\]](#)

A study on a test substance reported that a 4-hour semi-occluded application to the skin of three rabbits produced very slight erythema, which resolved by the 72-hour observation.^[10] The primary irritation index was calculated to be 0.3, classifying the substance as a mild irritant.^[10]

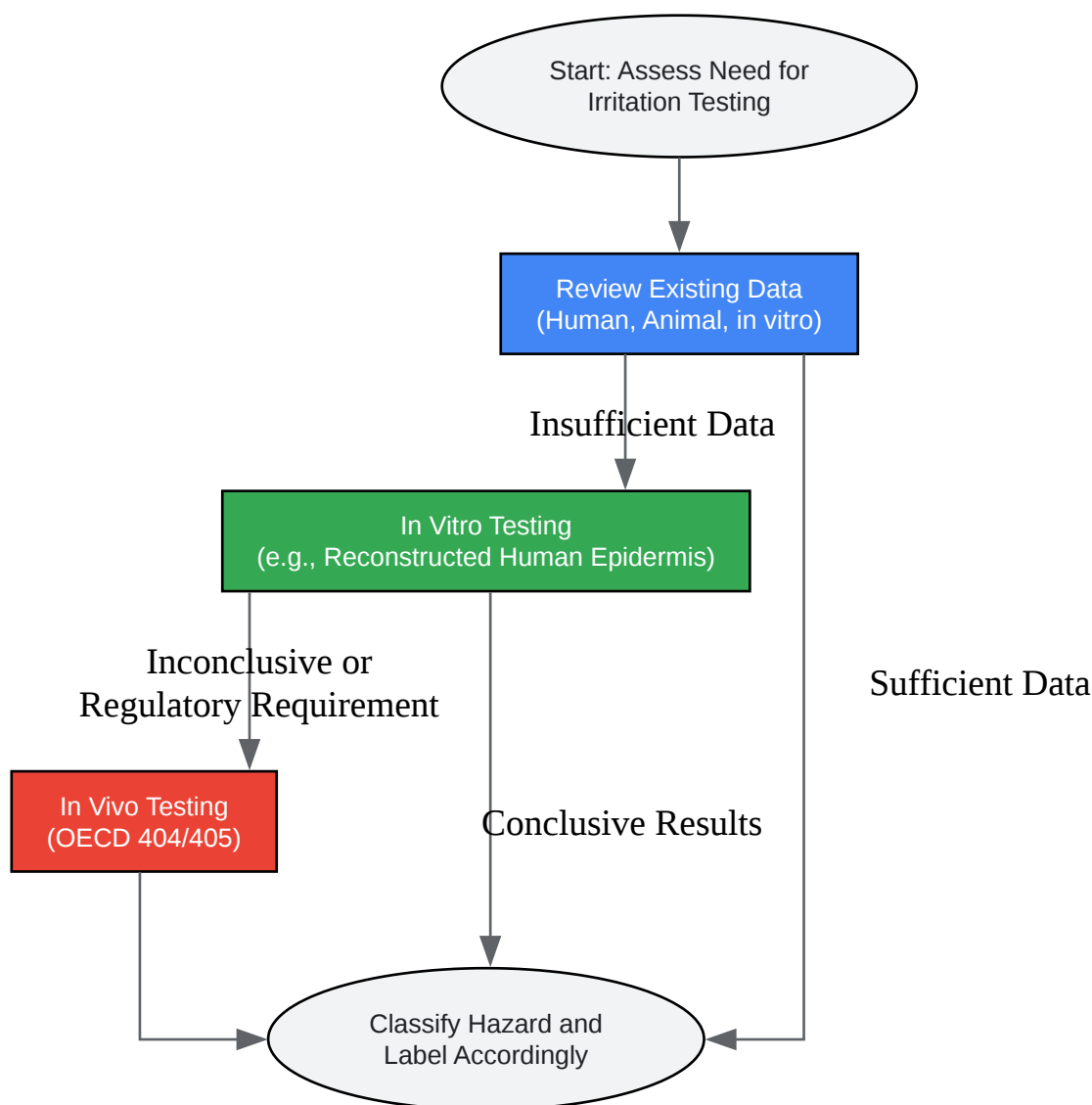
Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.^[11]

- Test System: Healthy, young adult albino rabbits.^[11]
- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal.^[12] The other eye serves as an untreated control.^[11]
- Observations: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.^[11] Observations may continue for up to 21 days to assess the reversibility of any effects.^[13]
- Classification: The severity and reversibility of the ocular lesions determine the classification. A substance is considered an irritant if it causes reversible eye effects.^[13]

In a study on a test material, instillation into the rabbit eye resulted in injection of the conjunctival blood vessels that resolved by day 8.^[13] The highest total mean score was 7.3 at 24 hours, leading to a classification of "minimally irritating".^[13]

The workflow for assessing skin and eye irritation typically follows a tiered approach, starting with existing data and in vitro methods before proceeding to in vivo testing if necessary.



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Tiered Testing Strategy for Irritation Assessment.

First Aid Measures

In case of exposure to **isopropyl butyrate**, the following first aid measures are recommended:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[6] If feeling unwell, seek medical attention.[6]
- Skin Contact: Take off immediately all contaminated clothing.[6] Rinse the skin with water or shower.[6] If skin irritation occurs, get medical advice.[6]

- Eye Contact: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do.[6] Continue rinsing.[6] If eye irritation persists, get medical advice.[6]
- Ingestion: Rinse mouth.[6] Do NOT induce vomiting.[6] Seek immediate medical attention.[6]

Handling and Storage

- Handling: Keep away from heat, sparks, open flames, and hot surfaces.[6] Use only non-sparking tools and take precautionary measures against static discharge.[6] Avoid breathing vapors and ensure adequate ventilation.[6] Wear protective gloves, clothing, and eye/face protection.[6]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[6]

Toxicological Mechanisms and Signaling Pathways

Detailed information on the specific toxicological mechanisms and signaling pathways for **isopropyl butyrate** is not readily available in standard safety data sheets. The irritant effects are likely due to its chemical properties as an ester, which can interact with biological membranes and proteins, leading to cellular damage and an inflammatory response. Isopropanol, a potential metabolite, is known to be a central nervous system depressant.[14] However, without specific studies on **isopropyl butyrate**, any discussion of signaling pathways would be speculative. Further research is required to elucidate the precise molecular mechanisms of its toxicity.

This guide provides a summary of the currently available safety information for **isopropyl butyrate**. It is essential for researchers and professionals to consult the most recent and detailed Safety Data Sheets from their suppliers and to handle this chemical with appropriate precautions in a well-ventilated laboratory environment.

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- To cite this document: BenchChem. [Isopropyl butyrate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217352#isopropyl-butyratesafetydatasheet-sds-information]

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